

Commercial Suppliers and Technical Data for 4-Bromothiazole-2-carbonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4-Bromothiazole-2-carbonitrile**

Cat. No.: **B580486**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **4-Bromothiazole-2-carbonitrile** (CAS No. 1017781-52-0), a heterocyclic building block with potential applications in medicinal chemistry and materials science. This document compiles data from various suppliers, outlines key chemical properties, and presents available safety information.

Chemical Identity and Properties

Table 1: Chemical Identification of **4-Bromothiazole-2-carbonitrile**

Identifier	Value
IUPAC Name	4-bromo-1,3-thiazole-2-carbonitrile
Synonyms	4-bromo-2-cyanothiazole, 4-bromo-1,3-thiazole-2-carbonitrile, 4-bromo-2-thiazolecarbonitrile
CAS Number	1017781-52-0[1][2]
Molecular Formula	C ₄ HBrN ₂ S[1][2]
Molecular Weight	189.03 g/mol [1][2]
MDL Number	MFCD09607690[1]

Table 2: Physicochemical Properties of **4-Bromothiazole-2-carbonitrile**

Property	Value
Appearance	White to off-white solid
Purity	≥95% - ≥98% (Varies by supplier)
Storage	Store at 2-8°C under an inert atmosphere (e.g., nitrogen or argon)[2][3]

Commercial Availability

A number of chemical suppliers offer **4-Bromothiazole-2-carbonitrile** in research and bulk quantities. The following table summarizes the offerings from several prominent suppliers. Please note that availability and product specifications are subject to change and should be confirmed directly with the supplier.

Table 3: Commercial Suppliers of **4-Bromothiazole-2-carbonitrile**

Supplier	Purity/Specification	Available Quantities
American Elements	High purity and custom specifications available (e.g., 99%, 99.9%)[1]	Research and bulk quantities[1]
BLD Pharm	Information on purity and specifications available upon request[3]	Contact for availability[3]
Chongqing Chemdad Co., Ltd.	Multiple grades available	Contact for available quantities
Key Organics	Product specifications available on request	Contact for available quantities
AChemBlock	95% purity	5g, 25g[4]
Ambeed	Not specified	Contact for availability
Dayang Chem (Hangzhou) Co.,Ltd.	Not specified	Contact for availability[5]
Abacipharm	Not specified	Contact for availability[6]

Safety Information

A Safety Data Sheet (SDS) for **4-Bromothiazole-2-carbonitrile** indicates the following hazard information. It is crucial to handle this compound in a well-ventilated fume hood and with appropriate personal protective equipment.

Table 4: GHS Hazard and Precautionary Statements

Category	Statement
Hazard Statements	H302: Harmful if swallowed. H312: Harmful in contact with skin. H315: Causes skin irritation. H319: Causes serious eye irritation. H332: Harmful if inhaled. H335: May cause respiratory irritation.
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P280: Wear protective gloves/protective clothing/eye protection/face protection. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Experimental Protocols

Detailed experimental protocols for the synthesis of **4-Bromothiazole-2-carbonitrile** are not readily available in the public domain. However, the synthesis of brominated thiiazoles often involves the sequential bromination and debromination of thiazole precursors.^[7] One potential synthetic route could involve the bromination of 2-cyanothiazole.

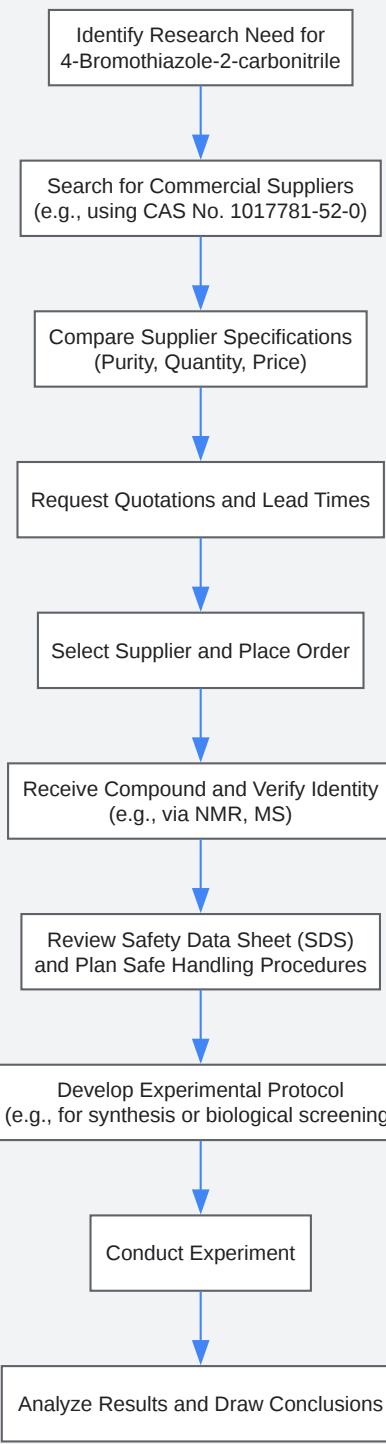
While a specific, validated protocol for this compound is not available, a general procedure for the synthesis of similar compounds, such as 2-bromo-4-thiazolecarboxylic acid, involves the diazotization of an amino-thiazole precursor followed by a Sandmeyer-type reaction with a bromide source.^[8] Another approach described in patent literature for a similar compound involves a one-pot synthesis from 2-bromothiazole via carbonyl-inserting reaction, chlorination, and ammonolysis.^[9]

Researchers interested in the synthesis of **4-Bromothiazole-2-carbonitrile** should consult the chemical literature and consider these general methodologies as a starting point for developing a specific synthetic route.

Logical Workflow for Procurement and Use

The following diagram illustrates a logical workflow for researchers from identifying the need for **4-Bromothiazole-2-carbonitrile** to its experimental application.

Workflow for Procurement and Use of 4-Bromothiazole-2-carbonitrile

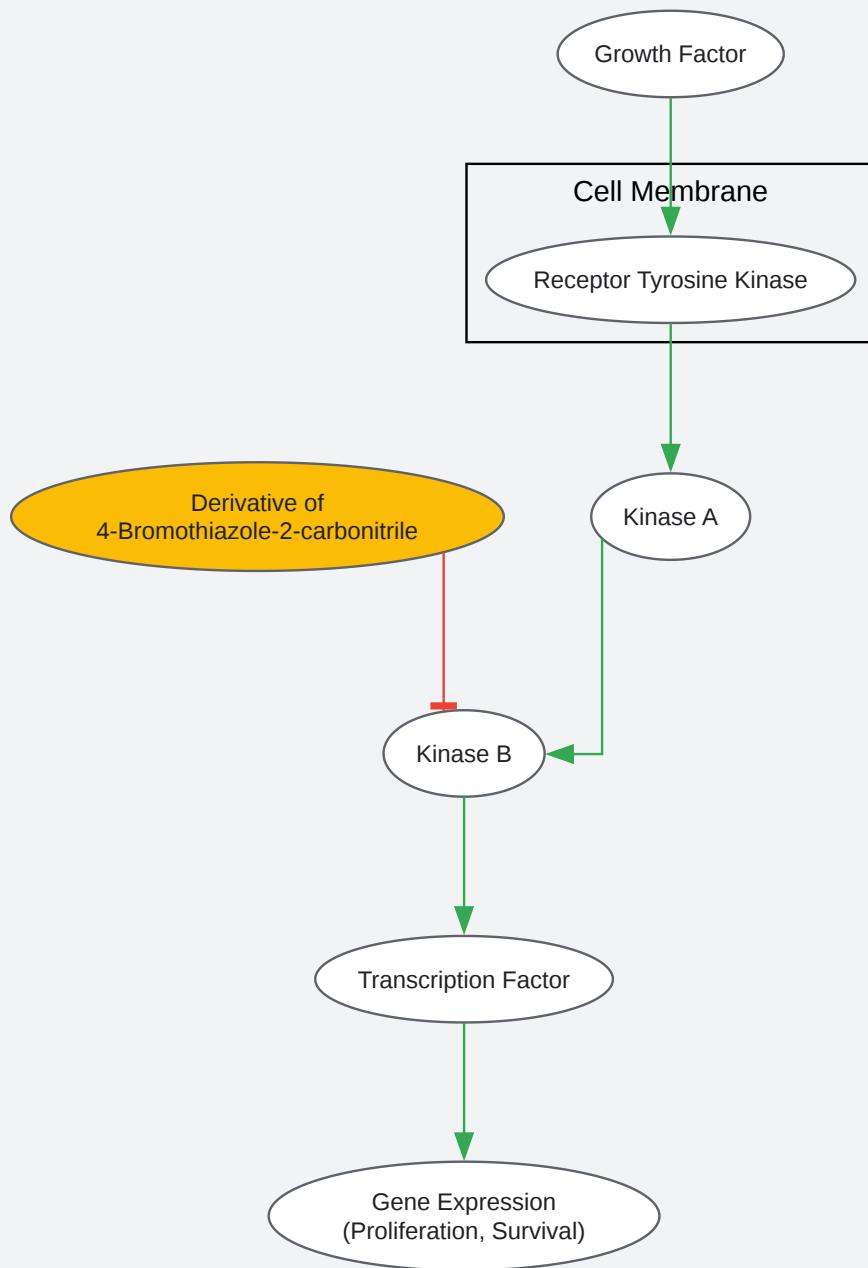
[Click to download full resolution via product page](#)

Caption: Procurement and Use Workflow.

Potential Signaling Pathway Involvement (Hypothetical)

Given the prevalence of the thiazole scaffold in bioactive molecules, **4-Bromothiazole-2-carbonitrile** could potentially be used as a building block for the synthesis of inhibitors of various signaling pathways implicated in disease. The following diagram presents a hypothetical signaling pathway where a derivative of this compound might act.

Hypothetical Signaling Pathway for a 4-Bromothiazole-2-carbonitrile Derivative

[Click to download full resolution via product page](#)

Caption: Hypothetical Kinase Inhibition.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. americanelements.com [americanelements.com]
- 2. 4-Bromothiazole-2-carbonitrile Eight Chongqing Chemdad Co. , Ltd [chemdad.com]
- 3. 1017781-52-0|4-Bromothiazole-2-carbonitrile|BLD Pharm [bldpharm.com]
- 4. 2-Bromothiazole-4-carbonitrile 95% | CAS: 848501-90-6 | AChemBlock [achemblock.com]
- 5. echemi.com [echemi.com]
- 6. Carbohydrate - AbacipharmTech-Global Chemical supplier [abacipharma.com]
- 7. lookchem.com [lookchem.com]
- 8. Page loading... [wap.guidechem.com]
- 9. CN101550113B - Industrialized preparation method of using 2-bromothiazole for compounding thiazole-2-methanamide in a one-boiler mode - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Commercial Suppliers and Technical Data for 4-Bromothiazole-2-carbonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b580486#commercial-suppliers-of-4-bromothiazole-2-carbonitrile>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com